

4-(Bromomethyl)-3-iodobenzonitrile physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Bromomethyl)-3-iodobenzonitrile

Cat. No.: B180738

[Get Quote](#)

An In-depth Technical Guide on 4-(Bromomethyl)-3-iodobenzonitrile

This technical guide provides a comprehensive overview of the physical properties, synthesis, and handling of **4-(Bromomethyl)-3-iodobenzonitrile**, a key intermediate in various synthetic applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical and Chemical Properties

4-(Bromomethyl)-3-iodobenzonitrile is a halogenated aromatic compound. Its structure incorporates a benzonitrile scaffold with both a bromomethyl and an iodo substituent, making it a versatile reagent for introducing the 4-cyano-2-iodobenzyl moiety in organic synthesis.

Table 1: Physical and Chemical Properties of **4-(Bromomethyl)-3-iodobenzonitrile**

Property	Value	Source
CAS Number	182287-63-4	[1]
Molecular Formula	C ₈ H ₅ BrIN	[1]
Molecular Weight	321.94 g/mol	[1]
Boiling Point	349.5 ± 37.0 °C (Predicted)	[1]
Density	2.15 ± 0.1 g/cm ³ (Predicted)	[1]
Appearance	Off-white powder	[1]

Experimental Protocols

Synthesis of 4-(Bromomethyl)-3-iodobenzonitrile

The synthesis of **4-(Bromomethyl)-3-iodobenzonitrile** can be achieved via the radical bromination of 3-iodo-4-methylbenzonitrile. This reaction, often a variation of the Wohl-Ziegler bromination, utilizes N-Bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN).

Materials:

- 3-iodo-4-methylbenzonitrile
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Anhydrous carbon tetrachloride (CCl₄) or other suitable non-polar solvent
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-iodo-4-methylbenzonitrile in anhydrous carbon tetrachloride.
- Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of AIBN to the solution.
- Heat the reaction mixture to reflux. The reaction can be initiated with a UV lamp if necessary.
- Monitor the progress of the reaction using Thin-Layer Chromatography (TLC).
- Once the starting material is consumed, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with deionized water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude **4-(Bromomethyl)-3-iodobenzonitrile** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Visualized Experimental Workflow

The following diagram illustrates the synthetic pathway for **4-(Bromomethyl)-3-iodobenzonitrile**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Bromomethyl)-3-iodobenzonitrile | 182287-63-4 [chemicalbook.com]
- To cite this document: BenchChem. [4-(Bromomethyl)-3-iodobenzonitrile physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180738#4-bromomethyl-3-iodobenzonitrile-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com